

# Safeguarding Your Research: A Comprehensive Guide to Handling GC376 Sodium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GC376 sodium

Cat. No.: B14129987

[Get Quote](#)

## IMMEDIATE SAFETY AND LOGISTICAL INFORMATION FOR RESEARCHERS

This document provides essential, step-by-step guidance for the safe handling, operational use, and disposal of **GC376 sodium** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of all personnel and the integrity of your research. GC376 is a broad-spectrum antiviral medication and a protease inhibitor that blocks 3CLpro.<sup>[1][2]</sup>

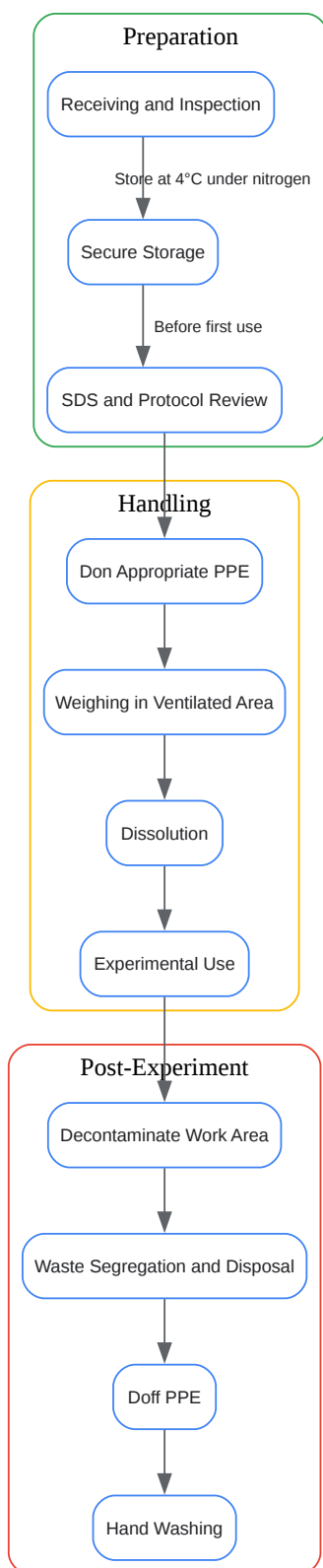
## Personal Protective Equipment (PPE)

When handling **GC376 sodium**, all personnel must wear the following personal protective equipment. This is based on general laboratory safety protocols for handling chemical compounds.

| PPE Category    | Item  | Specifications and Remarks   |
|-----------------|---|--|
| Hand Protection | Nitrile Gloves                              | Must be inspected before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves in accordance with applicable laws and good laboratory practices. <a href="#">[3]</a> |
| Eye Protection  | Safety Glasses with Side Shields or Goggles | Ensure a snug fit to protect against splashes. <a href="#">[3]</a>   |
| Face Protection | Face Shield                                 | Recommended when there is a risk of splashing, such as during the preparation of solutions. <a href="#">[3]</a>  |
| Body Protection | Laboratory Coat                             | Should be worn fully buttoned to protect skin and personal clothing from contamination. <a href="#">[3]</a>  |

## Operational Plan: From Receipt to Use

A systematic approach to handling **GC376 sodium** is crucial for safety and experimental success. The following workflow outlines the key steps.



[Click to download full resolution via product page](#)

### Workflow for Handling **GC376 Sodium**

## Step-by-Step Handling Procedures

- Receiving and Storage: Upon receipt, visually inspect the container for any damage. Store the container in a dry, well-ventilated area at 4°C, preferably under nitrogen.<sup>[4]</sup> For solutions in DMSO, storage at -80°C for up to 6 months or -20°C for 1 month is recommended.<sup>[4]</sup>
- Preparation of Stock Solutions: All handling of the solid compound should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.<sup>[3]</sup>
  - **GC376 sodium** is soluble in DMSO at a concentration of 100 mg/mL.<sup>[5]</sup>
  - To prepare a working solution, the stock solution can be further diluted in an appropriate assay buffer.<sup>[6]</sup>
- Experimental Use: When using **GC376 sodium** in experiments, ensure that all procedures are carried out in a designated and properly ventilated area. Avoid the formation of dust and aerosols.

## First Aid Measures

In the event of exposure to **GC376 sodium**, follow these first aid procedures:

| Exposure Route | First Aid Instructions  |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[3]  |
| Skin Contact   | Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Consult a physician.[3]  |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3] |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]   |

## Disposal Plan

Proper disposal of **GC376 sodium** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste materials, including unused **GC376 sodium**, contaminated gloves, pipette tips, and empty containers, should be collected in a designated and clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of **GC376 sodium** down the drain or in the regular trash.
- **Spill Cleanup:** In case of a spill, evacuate the area and prevent others from entering. If you are trained and it is safe to do so, use an appropriate absorbent material to contain the spill. Place the cleanup materials in a sealed container for disposal as hazardous waste.

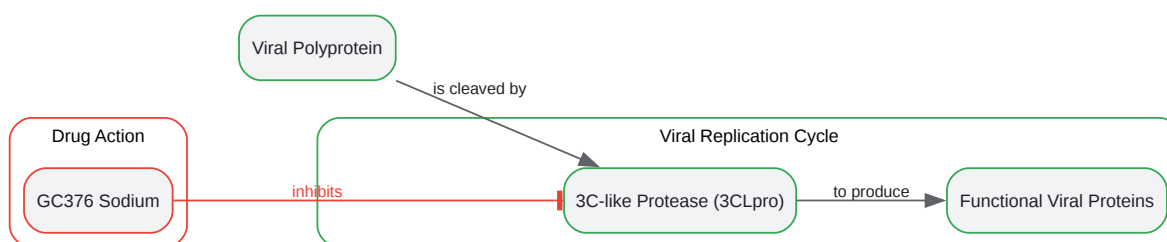
## Quantitative Data

The following table summarizes key quantitative data for **GC376 sodium**.

| Parameter                     | Value                             | Source |
|-------------------------------|-----------------------------------|--------|
| Molecular Weight              | 507.53 g/mol                      | [2][4] |
| CAS Number                    | 1416992-39-6                      | [2][4] |
| Storage Temperature (Solid)   | 4°C (under nitrogen)              | [4]    |
| Storage Temperature (in DMSO) | -80°C (6 months), -20°C (1 month) | [4]    |
| Solubility in DMSO            | 100 mg/mL                         | [5]    |
| IC50 (TGEV 3CLpro)            | 0.15 µM                           | [6]    |
| IC50 (FIPV 3CLpro)            | 0.2 µM                            | [6]    |
| IC50 (PTV 3Cpro)              | 0.15 µM                           | [6]    |

## Mechanism of Action

GC376 is a prodrug of GC373 and acts as a protease inhibitor. It specifically targets the 3C-like protease (3CLpro) of various viruses, including coronaviruses. By inhibiting this enzyme, GC376 prevents the cleavage of viral polyproteins, which is an essential step in the viral replication cycle.[2]



[Click to download full resolution via product page](#)

### Mechanism of Action of **GC376 Sodium**

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GC376 sodium | 3C-like proteases (3CLpro) inhibitor | CAS 1416992-39-6 | antiviral | Buy GC-376 sodium from Supplier InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 2. GC376 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. [chemistry.ucmerced.edu](https://chemistry.ucmerced.edu) [[chemistry.ucmerced.edu](https://chemistry.ucmerced.edu)]
- 4. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 5. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
- 6. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling GC376 Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14129987#personal-protective-equipment-for-handling-gc376-sodium>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)